

Spectral analysis of Docosyltrimethylammonium chloride (NMR, IR, Mass Spec).

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Compound of Interest

Compound Name:	Docosyltrimethylammonium chloride
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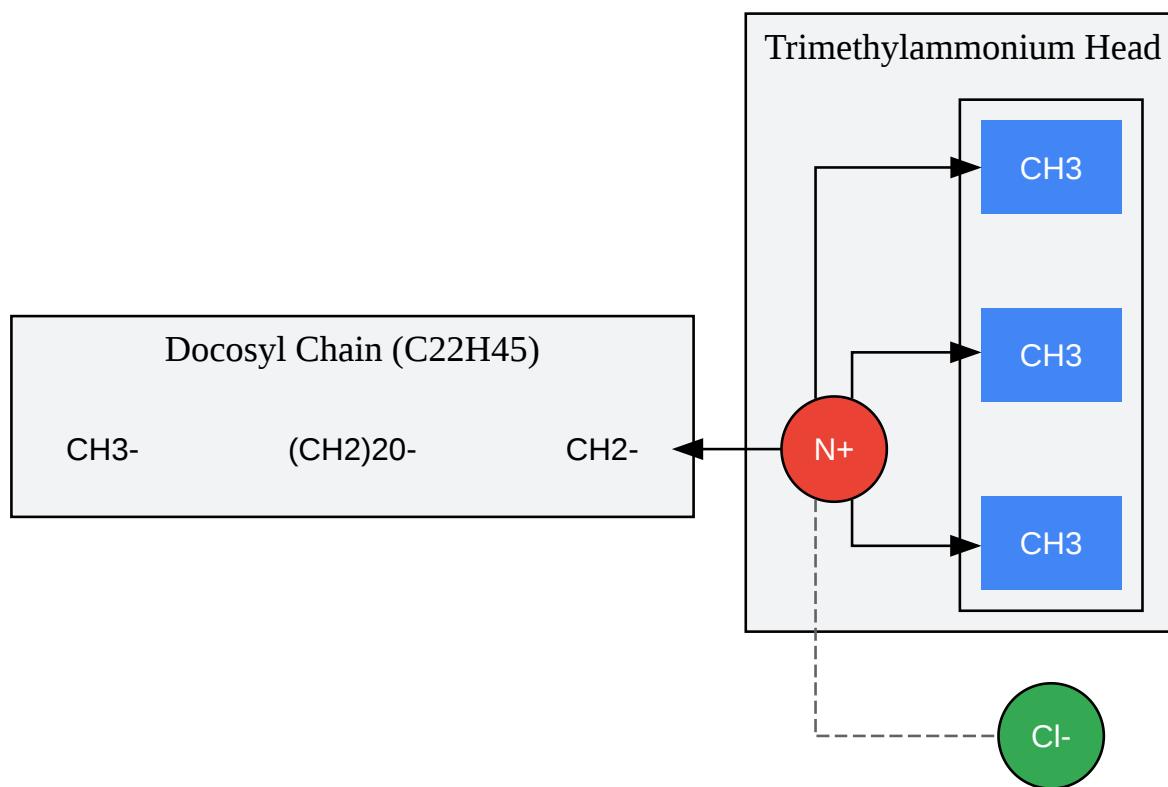
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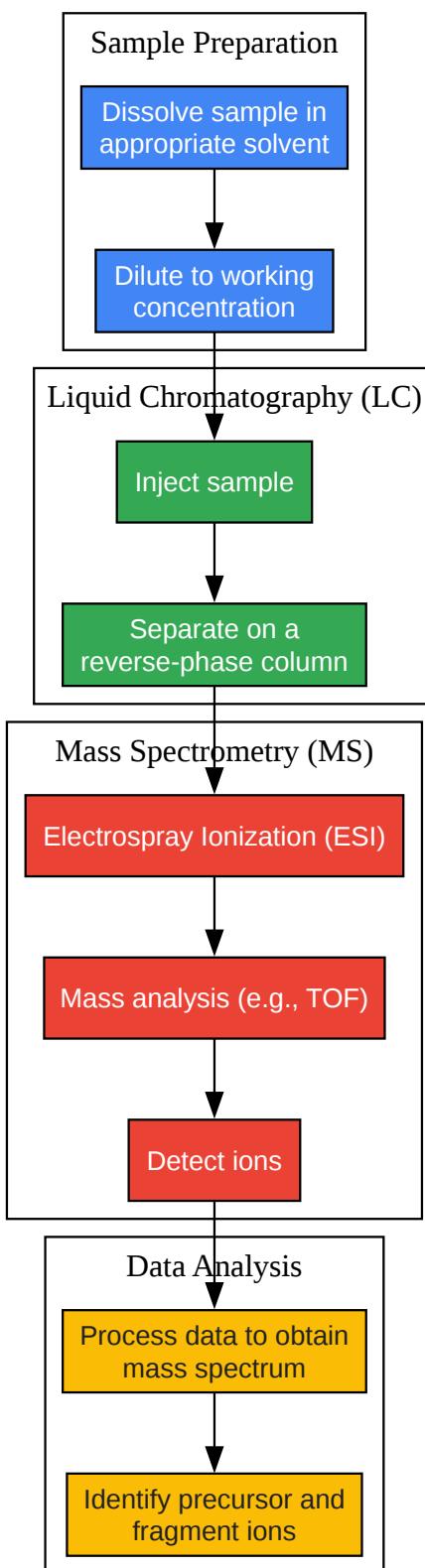
Spectral Analysis of Docosyltrimethylammonium Chloride: A Technical Guide

Introduction

Docosyltrimethylammonium chloride (DTMAC), also known as behentrimonium chloride, is a quaternary ammonium salt widely utilized in various industrial and consumer product applications, notably as a conditioning agent in hair care products, an antistatic agent, and an emulsifier.^{[1][2][3]} Its efficacy is intrinsically linked to its molecular structure, which consists of a long C22 alkyl chain (docosyl) providing hydrophobicity and a positively charged trimethylammonium head group responsible for its cationic nature. A thorough understanding of its chemical identity and purity is paramount for researchers, scientists, and drug development professionals to ensure product quality, safety, and performance. This technical guide provides an in-depth overview of the spectral analysis of DTMAC, focusing on Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

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